

# Benchmarking Ncs-MP-noda Against Established Imaging Probes for PD-L1 Expression

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## Compound of Interest

Compound Name: Ncs-MP-noda

Cat. No.: B15602940

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For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide to PD-L1 Imaging Probes

The ability to non-invasively quantify the expression of Programmed Death-Ligand 1 (PD-L1) is a critical need in the development of cancer immunotherapies. This guide provides a comparative overview of the performance of a peptide-based imaging probe utilizing the bifunctional chelator **Ncs-MP-noda**, against established antibody-based probes. The data presented is compiled from preclinical and clinical studies to aid researchers in selecting the appropriate imaging tools for their specific needs.

## At a Glance: Ncs-MP-noda vs. Antibody-Based Probes

**Ncs-MP-noda** (also known as NODA-Bz-SCN) is a bifunctional chelator that, when conjugated to the peptide DK222 and radiolabeled with Fluorine-18 (as [18F]AlF-**Ncs-MP-noda**-DK222 or simply [18F]DK222), creates a potent PET imaging probe for PD-L1. This peptide-based probe

offers a smaller molecular size compared to traditional monoclonal antibody-based probes, which may influence its pharmacokinetic and imaging characteristics.

## Quantitative Performance Data

The following tables summarize key performance metrics for [18F]DK222 and established antibody-based PD-L1 PET imaging probes. Data has been collated from various preclinical and clinical studies. It is important to note that direct head-to-head comparative studies are limited, and experimental conditions may vary between studies.

Table 1: Preclinical Performance in Tumor Models (% Injected Dose per Gram - %ID/g)

| Imaging Probe       | Chelator/Label           | Targeting Moiety              | Tumor Model                        | Tumor Uptake (%ID/g) at Timepoint | Key Organ Biodistribution (%ID/g) at Timepoint                |
|---------------------|--------------------------|-------------------------------|------------------------------------|-----------------------------------|---------------------------------------------------------------|
| [18F]DK222          | Ncs-MP-noda/[18F]AlF     | DK222 Peptide                 | NSCLC (H2444)                      | 1.12 ± 0.09 (in vitro, 30 min)[1] | Kidney: High (renal clearance)[1]                             |
| UC (BFTC909)        | 12.58 ± 4.38 (60 min)[1] | Muscle: Low, Blood: Low[1]    |                                    |                                   |                                                               |
| UC (T24)            | 6.16 ± 3.28 (60 min)[1]  | -                             |                                    |                                   |                                                               |
| [89Zr]Atezolizumab  | DFO/89Zr                 | Atezolizumab (anti-PD-L1 mAb) | Melanoma                           | 13.92 ± 1.0 (unspecified time)[2] | Spleen: 19.95 ± 1.5, Liver: 6.79 ± 1.6, Kidney: 6.71 ± 0.3[2] |
| [89Zr]Nivolumab     | DFO/89Zr                 | Nivolumab (anti-PD-1 mAb)     | Lung Cancer (humanized model)      | 2.46 ± 0.26 (3 h)[3]              | Salivary Gland: High[3]                                       |
| [89Zr]Pembrolizumab | DFO/89Zr                 | Pembrolizumab (anti-PD-1 mAb) | Melanoma (A375M in humanized mice) | Modest Uptake[4]                  | Spleen, Lymph nodes, Bone marrow: High[4]                     |
| [89Zr]C4 antibody   | DFO/89Zr                 | C4 (anti-PD-L1 mAb)           | NSCLC (H1975)                      | ~8 (48h)[5]                       | Liver: Persistent, Kidney: Low[5]                             |
| [89Zr]Fab C4        | DFO/89Zr                 | C4 Fab fragment               | NSCLC (H1975)                      | ~6 (4h)[5]                        | Kidney: High retention[5]                                     |

Table 2: Clinical Performance of Antibody-Based Probes (Standardized Uptake Value - SUV)

| Imaging Probe       | Chelator/Label | Targeting Moiety              | Cancer Type | Tumor Uptake (SUVmean)                         | Key Organ Biodistribution (SUVmean)                 |
|---------------------|----------------|-------------------------------|-------------|------------------------------------------------|-----------------------------------------------------|
| [89Zr]Atezolizumab  | DFO/89Zr       | Atezolizumab (anti-PD-L1 mAb) | Multiple    | Heterogeneous, but correlated with response[6] | Lymphoid tissues and sites of inflammation: High[6] |
| [89Zr]Nivolumab     | DFO/89Zr       | Nivolumab (anti-PD-1 mAb)     | NSCLC       | Modest ( $5.8 \pm 0.7$ in spleen) [4]          | Spleen: $5.8 \pm 0.7$ [4]                           |
| [89Zr]Pembrolizumab | DFO/89Zr       | Pembrolizumab (anti-PD-1 mAb) | NSCLC       | Higher in responding patients[7]               | -                                                   |

## Experimental Protocols

### Radiosynthesis of [18F]DK222

The radiosynthesis of [18F]DK222 is performed using an automated synthesis module.[8]

- [18F]Fluoride Production: [18F]Fluoride is produced via the  $^{18}\text{O}(\text{p},\text{n})^{18}\text{F}$  nuclear reaction in a cyclotron.
- Trapping and Elution: The aqueous [18F]fluoride is trapped on an anion exchange cartridge.
- Complexation with Aluminum: The [18F]fluoride is eluted into a reaction vessel containing an aluminum chloride solution to form the [18F]AlF complex.
- Conjugation to DK222-NODA: The DK222 peptide, pre-conjugated with **Ncs-MP-noda** (DK-NODA), is added to the reaction vessel.

- **Heating and Purification:** The mixture is heated to facilitate the chelation of the  $[^{18}\text{F}]\text{AlF}$  complex by the NODA moiety. The final product,  $[^{18}\text{F}]\text{DK222}$ , is then purified using solid-phase extraction (SPE).<sup>[8]</sup>
- **Quality Control:** The final product is tested for radiochemical purity, specific activity, and sterility before use.<sup>[8]</sup>

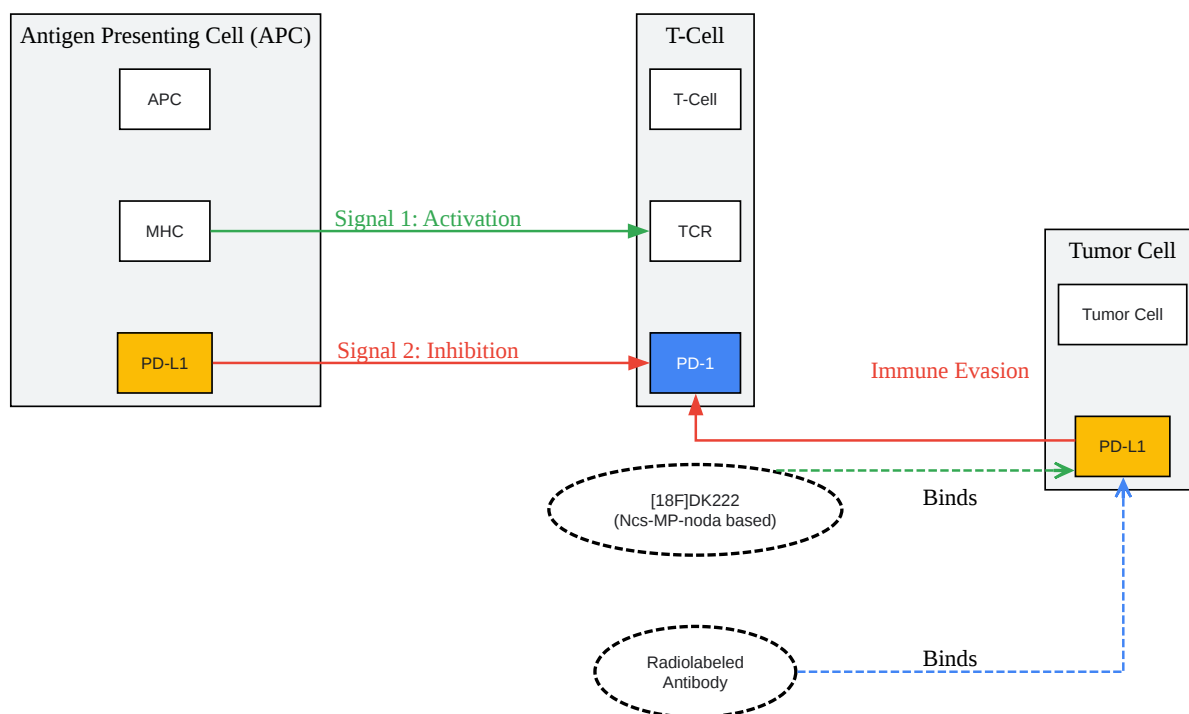
## PET Imaging with $[^{18}\text{F}]\text{DK222}$ in Xenograft Models

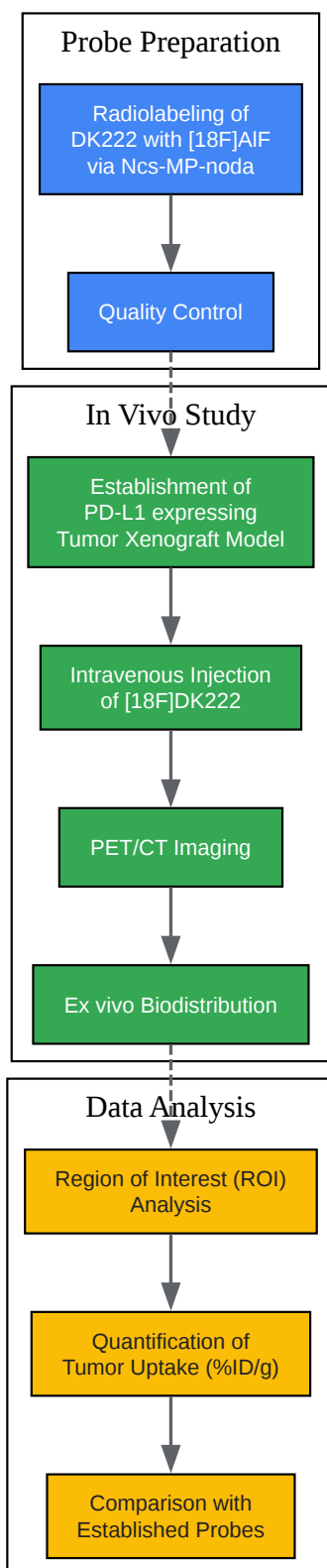
The following is a general protocol for PET imaging in mice bearing human tumor xenografts.<sup>[1]</sup>

- **Animal Model:** Severe-combined immunodeficient (SCID) or other immunocompromised mice are subcutaneously inoculated with human cancer cells expressing varying levels of PD-L1. Tumors are allowed to grow to a suitable size.
- **Radiotracer Injection:** Mice are intravenously injected with a specified dose of  $[^{18}\text{F}]\text{DK222}$  (e.g.,  $\sim 200\ \mu\text{Ci}$ ).<sup>[1]</sup>
- **PET/CT Imaging:** At a designated time point post-injection (e.g., 60 minutes), mice are anesthetized and placed in a PET/CT scanner. A CT scan is first acquired for anatomical reference, followed by a PET scan for functional imaging.<sup>[1]</sup>
- **Image Analysis:** The PET and CT images are co-registered. Regions of interest (ROIs) are drawn over the tumor and various organs to quantify the radiotracer uptake, typically expressed as a percentage of the injected dose per gram of tissue (%ID/g).<sup>[1]</sup>
- **Biodistribution Studies (Optional):** Following imaging, mice can be euthanized, and tissues of interest are harvested, weighed, and their radioactivity is measured using a gamma counter to confirm the imaging data.<sup>[1]</sup>

## Visualizing the Mechanism and Workflow

To better understand the underlying biology and experimental processes, the following diagrams are provided.





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